

Safeguarding Your Research: A Comprehensive Guide to Handling 2-Amino-5-bromopyridine

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Compound of Interest

Compound Name: 2-Amino-5-bromopyridine

Cat. No.: B118841

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Essential safety protocols and operational guidance for the handling and disposal of **2-Amino-5-bromopyridine** are critical for ensuring a safe laboratory environment. This guide provides detailed procedures for researchers, scientists, and drug development professionals to mitigate risks and maintain the integrity of their work. Adherence to these guidelines is paramount when working with this chemical intermediate.

2-Amino-5-bromopyridine is a compound that requires careful handling due to its potential health hazards. It is harmful if swallowed, causes skin irritation, and can lead to serious eye irritation.^{[1][2]} Additionally, it may cause respiratory irritation.^{[1][2]} Therefore, the use of appropriate personal protective equipment (PPE) and adherence to strict handling and disposal protocols are mandatory.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure. The following equipment must be worn at all times when handling **2-Amino-5-bromopyridine**:

- **Eye Protection:** Chemical safety goggles or a face shield are essential to protect against dust particles and splashes.^{[1][3]}
- **Hand Protection:** Wear chemical-resistant gloves, such as nitrile gloves.^[4]
- **Body Protection:** A laboratory coat must be worn to prevent skin contact.^{[1][3]}

- Respiratory Protection: In situations where dust generation is likely, a NIOSH-approved N95 dust mask or a respirator is required.[4]

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative and safety data for **2-Amino-5-bromopyridine**.

Property	Value
CAS Number	1072-97-5
Molecular Formula	C ₅ H ₅ BrN ₂
Molecular Weight	173.01 g/mol [5]
Melting Point	133-138 °C
Hazard Statements	H302, H315, H319, H335[1]
GHS Pictogram	Irritant
Signal Word	Warning

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **2-Amino-5-bromopyridine** is crucial for safety and experimental success.

1.0 Preparation: 1.1 Ensure that a designated well-ventilated area, preferably a fume hood, is used for all handling procedures.[3] 1.2 Verify that an eyewash station and a safety shower are readily accessible.[1] 1.3 Assemble all necessary PPE and ensure it is in good condition. 1.4 Prepare all required equipment and reagents before handling the compound.

2.0 Handling: 2.1 Avoid generating dust when weighing or transferring the solid material.[4] Use a dedicated brush and dustpan for any loose powder.[4] 2.2 Keep the container tightly closed when not in use.[1][2] 2.3 Avoid direct contact with skin, eyes, and clothing.[6] 2.4 Do not eat, drink, or smoke in the handling area.[1]

3.0 Storage: 3.1 Store **2-Amino-5-bromopyridine** in a cool, dry, and well-ventilated area.[3][6] A recommended storage temperature is between 2-8°C to maintain long-term stability.[3] 3.2 Keep the compound in a tightly sealed, opaque or amber-colored container to protect it from moisture and light.[3] 3.3 Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[1][3]

Disposal Plan: Safe Waste Management

Proper disposal of **2-Amino-5-bromopyridine** and its contaminated materials is a critical step in the laboratory workflow to ensure environmental and personnel safety.

1.0 Waste Segregation and Collection: 1.1 Designate a specific, clearly labeled hazardous waste container for **2-Amino-5-bromopyridine** waste.[4] The container should be made of a compatible material, such as polyethylene, and have a secure lid.[4] 1.2 The label should read "Hazardous Waste" and include the chemical name "**2-Amino-5-bromopyridine**".[4] 1.3 Place all solid waste, including contaminated weighing paper, gloves, and paper towels, into the designated container.[4]

2.0 Waste Storage: 2.1 Securely seal the hazardous waste container.[4] 2.2 Store the sealed container in a designated, well-ventilated waste accumulation area.[4] 2.3 This storage area should be clearly marked and away from incompatible materials.[4]

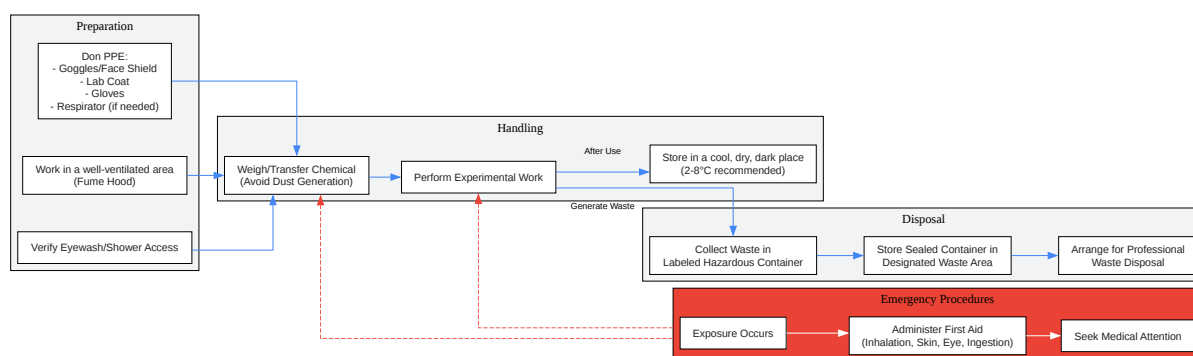
3.0 Final Disposal: 3.1 Arrange for the collection of the hazardous waste by a licensed environmental waste management company.[4] 3.2 All disposal procedures must comply with local, state, and federal regulations.[1][4] Do not dispose of this chemical in regular trash or down the sanitary sewer.[4]

First Aid Measures

In the event of exposure, immediate action is crucial.

- Inhalation: Move the person to fresh air and keep them in a position comfortable for breathing.[1] If the person feels unwell, seek medical attention.[1]
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[1][2] Remove contaminated clothing and wash it before reuse.[1] If skin irritation occurs, get medical advice.[1][2]

- Eye Contact: Rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do so.[1] Continue rinsing.[1] If eye irritation persists, seek medical attention.[1]
- Ingestion: Rinse the mouth with water.[1] Do NOT induce vomiting.[1] Call a poison center or doctor if you feel unwell.[1]



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